

Structural Elucidation of the IsiA-PSI Supercomplex: Cryo-EM Sample Preparation Guide

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Compound of Interest

Compound Name: *isiA protein*
CAS No.: 148266-13-1
Cat. No.: B1174874

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Executive Summary

The Iron-Stress-Induced protein A (IsiA) forms a giant supercomplex with Photosystem I (PSI) in cyanobacteria under iron-limiting conditions.[1][2][3] This assembly—typically a trimeric PSI core surrounded by a ring of 18 IsiA subunits—significantly increases the effective optical cross-section of PSI.[4] However, the IsiA-PSI interaction is hydrophobic and labile; improper detergent handling or mechanical stress causes the IsiA ring to dissociate from the PSI core.

This guide details a field-proven protocol for the isolation and vitrification of the IsiA-PSI supercomplex from *Synechocystis* sp. PCC 6803.[5][6][7] Unlike standard membrane protein workflows, this protocol prioritizes low-shear purification and specific detergent ratios to preserve the supercomplex architecture for high-resolution cryo-EM analysis.

Phase 1: Biological Induction (The Starting Material)

The structural homogeneity of the sample begins with the culture. You cannot purify a supercomplex that hasn't formed. IsiA expression is tightly regulated by the ferric uptake

regulator (Fur).

Iron-Depletion Protocol

Objective: Induce maximal IsiA expression without causing cell death or chlorosis-induced proteolysis.

- Organism: *Synechocystis* sp.[5][6][7] PCC 6803 (Glucose-tolerant strain recommended).
- Media: Modified BG-11 (Iron-Free).

Protocol:

- Pre-culture: Grow cells in standard BG-11 media at 30°C under continuous illumination (30–50 $\mu\text{E m}^{-2} \text{s}^{-1}$) until OD₇₃₀ reaches 0.6–0.8 (mid-log phase).
- Washing (Critical): Harvest cells by centrifugation (5,000 x g, 10 min). Wash the pellet three times with Iron-Free BG-11 to remove all traces of extracellular iron.
- Induction: Resuspend cells in Iron-Free BG-11 to an initial OD₇₃₀ of 0.4.
- Incubation: Culture for 72–96 hours.
 - Validation: Monitor the room temperature absorption spectrum. A blue shift of the chlorophyll peak (from 679 nm to ~672 nm) and a new shoulder at ~435 nm indicate IsiA accumulation [1].
 - Stop Point: Do not exceed 5 days, as prolonged starvation leads to PSI monomerization and degradation.

Phase 2: Biochemical Isolation (The Purification)

Core Directive: Speed and gentle separation. Affinity tags (His-tags) on PsaF or PsaJ can be used, but Sucrose Density Gradient (SDG) centrifugation is superior for separating the intact supercomplex from free IsiA aggregates and PSI monomers.

Buffer Compositions

Buffer	Composition	Role
Lysis Buffer	50 mM HEPES (pH 7.5), 10 mM MgCl ₂ , 5 mM CaCl ₂ , 1 M Betaine	Osmolyte (Betaine) stabilizes the complex.
Solubilization	50 mM HEPES (pH 7.5), 10 mM MgCl ₂ , 5 mM CaCl ₂ , 1.0% (w/v) -DDM	DDM is the gold standard for IsiA-PSI [2].
Gradient Buffer	50 mM HEPES (pH 7.5), 10 mM MgCl ₂ , 5 mM CaCl ₂ , 0.03% (w/v) -DDM	Low DDM maintains the ring without micelle buildup.

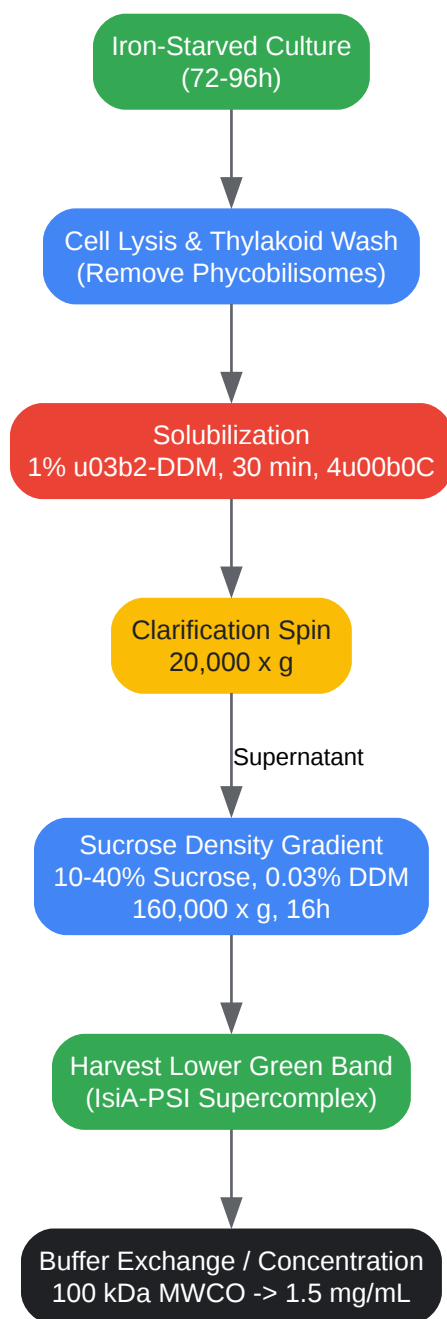
Purification Workflow

- Thylakoid Preparation:
 - Lyse cells (French Press at 1,000 psi or Bead Beater).
 - Remove debris: 3,000 x g, 5 min.
 - Pellet Thylakoids: 30,000 x g, 30 min, 4°C.
 - Wash membranes once in Lysis Buffer to remove phycobilisomes (which can contaminate the grid).
- Solubilization:
 - Resuspend thylakoids to 1.0 mg Chl/mL.
 - Add

-DDM to a final concentration of 1.0%.
 - Incubate on ice for 30 minutes with gentle agitation.

- Spin down insolubles: 20,000 x g, 10 min.
- Sucrose Density Gradient (SDG):
 - Prepare a linear 10–40% (w/v) sucrose gradient in Gradient Buffer.
 - Load supernatant.[\[8\]](#)
 - Centrifuge: SW-41 Ti rotor (or equivalent), 160,000 x g, 16 hours, 4°C.
 - Fractionation: You will see a heavy green band in the lower third (IsiA-PSI trimer) and a lighter band above (IsiA aggregates/PSI monomer). Collect the heavy band.

Workflow Diagram



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Figure 1: Purification workflow for IsiA-PSI supercomplex. The Sucrose Density Gradient is the critical step for separating the supercomplex from free IsiA.

Phase 3: Cryo-EM Grid Preparation (The Vitrification)

The IsiA ring adds diameter to the PSI core (~270 Å total diameter). Ice thickness is critical; if the ice is too thin, the ring will be crushed or denatured at the air-water interface.

Grid Parameters

- Grid Type: Quantifoil R 1.2/1.3 or R 2/2, Cu 200 mesh.
- Surface Treatment: Glow discharge 20–30 seconds at 15 mA (Air). Do not over-glow; hydrophilic grids can lead to dangerously thin ice for this large complex.
- Sample Concentration: Adjust to 1.5 – 2.0 mg/mL protein (approx. 0.3–0.5 mg Chl/mL).
- Detergent: Ensure final buffer contains 0.02–0.03%
-DDM.
 - Note: Some protocols suggest adding 0.05% digitonin immediately before freezing to reduce preferred orientation, though DDM alone is usually sufficient for *Synechocystis* PSI [3].

Vitrification Protocol (Vitrobot Mark IV)

- Chamber Conditions: 4°C, 100% Humidity.
- Application: Apply 3.0 µL of sample to the glow-discharged grid.
- Wait Time: 10 seconds (allows particles to settle).
- Blotting: Blot force 0, Time 3.0 – 4.0 seconds.
 - Expert Tip: Use "Drain" time 0s. The goal is to leave a slightly thicker ice layer than for a standard soluble protein to accommodate the large supercomplex.
- Plunge: Plunge into liquid ethane cooled by liquid nitrogen.

Phase 4: Data Acquisition & Processing Strategy

IsiA-PSI samples are inherently heterogeneous. The number of IsiA units in the ring can vary (17, 18, or 19 copies), although 18 is the dominant species for the trimer [2, 4].

- Magnification: 105,000x or 130,000x (Pixel size ~0.8 – 1.0 Å/pix).
- Dose: 40–50 e⁻/Å² total dose.
- Processing (Relion/CryoSPARC):
 - 2D Classification: Essential for removing broken rings. Look for the "cogwheel" appearance.
 - 3D Classification: Do not apply symmetry initially (C1). The IsiA ring may not perfectly follow the C3 symmetry of the PSI core due to "seams" or variations in subunit number.
 - Refinement: Once a homogeneous subset (e.g., PSI-trimer + 18 IsiA) is isolated, C3 symmetry can be applied to improve resolution, often reaching <2.7 Å [4].

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Ring Dissociation	Detergent concentration too high in final step.	Reduce DDM to 0.02% in the gradient and final buffer.
No IsiA Ring Visible	Insufficient iron starvation.	Extend induction to 96h; verify "blue-shift" in absorbance before prep.
Particle Aggregation	Calcium/Magnesium depletion.	Ensure 5-10 mM and are present in ALL buffers.
Preferred Orientation	Interaction with air-water interface.	Tilt stage 30° during collection or add 0.005% fluorinated octyl-maltoside (FOM).

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